

# An In-depth Technical Guide to 2,3,4-Trifluorobenzyl Alcohol

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## Compound of Interest

Compound Name: *2,3,4-Trifluorobenzyl alcohol*

Cat. No.: *B133546*

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## Abstract

This technical guide provides a comprehensive overview of **2,3,4-Trifluorobenzyl alcohol** (CAS Number: 144284-24-2), a fluorinated aromatic alcohol of increasing interest in medicinal chemistry and materials science. This document consolidates its chemical and physical properties, safety information, a detailed experimental protocol for its synthesis, and its applications, particularly as a building block in the development of novel therapeutics. The strategic placement of three fluorine atoms on the phenyl ring imparts unique electronic properties and metabolic stability, making it a valuable intermediate for drug discovery.

## Chemical and Physical Properties

**2,3,4-Trifluorobenzyl alcohol** is a trifluorinated derivative of benzyl alcohol. The presence and specific arrangement of the fluorine atoms significantly influence its physicochemical characteristics.

Property	Value
CAS Number	144284-24-2
Molecular Formula	C <sub>7</sub> H <sub>5</sub> F <sub>3</sub> O
Molecular Weight	162.11 g/mol
Boiling Point	155.5°C at 760 mmHg
Density	1.285 g/cm <sup>3</sup>
Flash Point	53.9°C
Refractive Index	1.47
LogP	1.59620
PSA (Polar Surface Area)	20.23000
Vapor Pressure	0.261 mmHg at 25°C
InChI Key	LOZFHOHUIYBNCJ-UHFFFAOYSA-N

## Safety and Handling

**2,3,4-Trifluorobenzyl alcohol** is classified as an irritant. Standard laboratory safety protocols should be strictly followed when handling this compound.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement(s)
Skin Irritant	GHS07	Warning	H315: Causes skin irritation
Eye Irritant	GHS07	Warning	H319: Causes serious eye irritation
Respiratory Tract Irritant	GHS07	Warning	H335: May cause respiratory irritation

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

## Synthesis of 2,3,4-Trifluorobenzyl Alcohol

A common and effective method for the synthesis of **2,3,4-Trifluorobenzyl alcohol** is the reduction of its corresponding carboxylic acid, 2,3,4-Trifluorobenzoic acid.

### Experimental Protocol: Reduction of 2,3,4-Trifluorobenzoic Acid

This protocol is based on standard chemical reduction procedures for aromatic carboxylic acids.

#### Materials:

- 2,3,4-Trifluorobenzoic acid (1 eq.)
- Lithium aluminum hydride ( $\text{LiAlH}_4$ ) (2-3 eq.)
- Anhydrous tetrahydrofuran (THF)
- Diethyl ether

- 1 M Hydrochloric acid (HCl)
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Saturated aqueous sodium chloride (NaCl) solution (brine)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

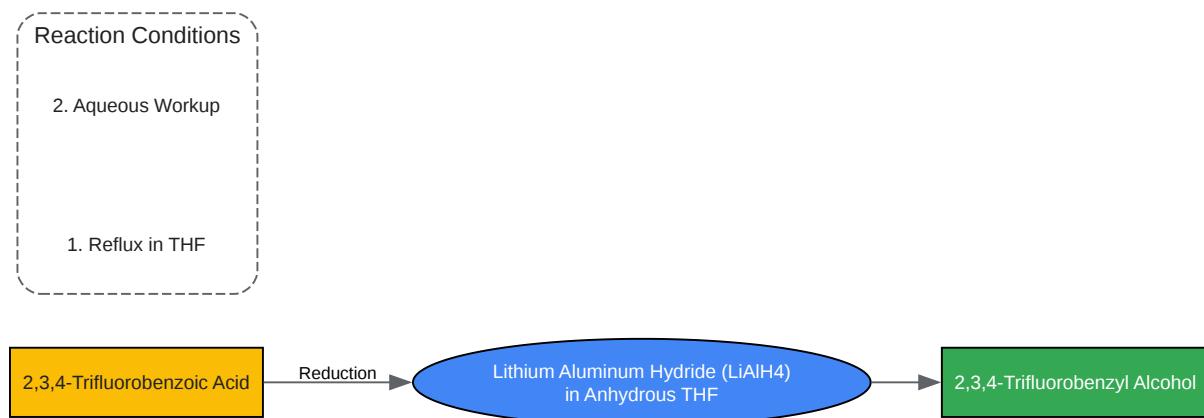
**Procedure:**

- Reaction Setup: A dry, round-bottom flask equipped with a magnetic stir bar and a reflux condenser is placed under an inert atmosphere (e.g., nitrogen or argon).
- Reagent Addition: Anhydrous THF is added to the flask, followed by the slow, portion-wise addition of lithium aluminum hydride ( $\text{LiAlH}_4$ ) while stirring in an ice bath to control the initial exothermic reaction.
- Substrate Addition: 2,3,4-Trifluorobenzoic acid, dissolved in a minimal amount of anhydrous THF, is added dropwise to the stirred suspension of  $\text{LiAlH}_4$  in THF at 0°C.
- Reaction: After the addition is complete, the reaction mixture is allowed to warm to room temperature and then heated to reflux. The progress of the reaction is monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Quenching: The reaction flask is cooled in an ice bath, and the excess  $\text{LiAlH}_4$  is cautiously quenched by the sequential, dropwise addition of water, followed by 15% aqueous sodium

hydroxide, and then more water.

- **Workup:** The resulting suspension is filtered, and the solid aluminum salts are washed thoroughly with diethyl ether. The combined organic filtrates are then washed sequentially with 1 M HCl, saturated  $\text{NaHCO}_3$  solution, and brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ , filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield the crude **2,3,4-Trifluorobenzyl alcohol**.
- **Purification:** The crude product can be further purified by silica gel column chromatography or distillation under reduced pressure to obtain the final product with high purity.

## Synthesis Pathway Diagram



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Caption: Synthesis of **2,3,4-Trifluorobenzyl alcohol** via reduction of the corresponding benzoic acid.

## Applications in Drug Development and Research

The incorporation of fluorine atoms into organic molecules is a widely used strategy in medicinal chemistry to enhance the metabolic stability, binding affinity, and lipophilicity of drug

candidates.<sup>[1]</sup> **2,3,4-Trifluorobenzyl alcohol** serves as a valuable building block in this context.

- **Pharmaceutical Intermediates:** It is a key precursor in the synthesis of more complex active pharmaceutical ingredients (APIs). The benzyl alcohol moiety can be readily oxidized to an aldehyde or carboxylic acid, or converted to a leaving group for nucleophilic substitution, allowing for its incorporation into a wide range of molecular scaffolds.
- **Fine-Tuning of Biological Activity:** The trifluorinated phenyl ring can modulate the electronic properties and conformation of a molecule, which can lead to improved efficacy and selectivity for its biological target.
- **Agrochemicals and Materials Science:** Beyond pharmaceuticals, this compound and its derivatives are utilized in the development of new agrochemicals and advanced materials where thermal stability and specific electronic properties are desired.

While specific drugs containing the 2,3,4-trifluorobenzyl moiety are not yet prevalent in the market, the general class of fluorinated benzyl alcohols is integral to ongoing research and development efforts across the pharmaceutical and chemical industries.

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## References

- 1. 2,3,4-Trifluoro-6-(trifluoromethyl)benzyl Alcohol|CAS 2244085-32-1 [benchchem.com]
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